

# Technical Support Center: D(+)-Trehalose Dihydrate Solubility in Complex Media

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## Compound of Interest

Compound Name: **D(+)-Trehalose dihydrate**

Cat. No.: **B13706689**

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Welcome to the technical support center for **D(+)-Trehalose Dihydrate**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and questions regarding the solubility of **D(+)-Trehalose Dihydrate** in complex experimental media.

## Frequently Asked Questions (FAQs)

**Q1:** What is the general solubility of **D(+)-Trehalose Dihydrate**?

**A1:** **D(+)-Trehalose dihydrate** is highly soluble in water. Its solubility increases with temperature. It is also soluble in dimethyl sulfoxide (DMSO) but is only slightly soluble in ethanol and methanol, and practically insoluble in dehydrated alcohol.[\[1\]](#)

**Q2:** How does temperature affect the solubility of **D(+)-Trehalose Dihydrate** in aqueous solutions?

**A2:** The solubility of **D(+)-Trehalose dihydrate** in water increases as the temperature rises.[\[1\]](#) This property can be utilized to dissolve higher concentrations of trehalose.

**Q3:** Can I autoclave solutions containing **D(+)-Trehalose Dihydrate** for sterilization?

**A3:** It is not recommended to autoclave trehalose solutions. The preferred method for sterilization is sterile filtration through a 0.22 µm or smaller porosity membrane filter.[\[2\]](#)

Q4: How does the pH of the medium affect the stability of **D(+)-Trehalose Dihydrate** in solution?

A4: **D(+)-Trehalose dihydrate** is stable under a wide range of pH conditions, even at elevated temperatures.<sup>[2]</sup> Unlike reducing sugars, it does not readily hydrolyze or participate in Maillard reactions with amino acids and proteins.<sup>[2]</sup>

Q5: What is the typical concentration of **D(+)-Trehalose Dihydrate** used in cell culture media for cryopreservation?

A5: For cryopreservation of mammalian and insect cells, **D(+)-Trehalose dihydrate** is often used at concentrations ranging from 100 mM to 400 mM as a supplement to standard cryoprotectants like DMSO.<sup>[3]</sup> In some protocols for peripheral blood stem cells, concentrations as high as 1M have been used.

## Troubleshooting Guide

**Issue 1: D(+)-Trehalose Dihydrate is not dissolving completely in my complex medium (e.g., cell culture medium, protein solution).**

Possible Cause	Troubleshooting Step
Concentration exceeds solubility limit: The desired concentration may be too high for the specific medium and temperature.	<ul style="list-style-type: none"><li>- Gently warm the solution to 37°C to increase solubility. Avoid excessive heat which could degrade other media components.</li><li>- If warming is not possible or effective, prepare a more concentrated stock solution in water or a simple buffer and add it to the complex medium to achieve the final desired concentration, being mindful of dilution effects.</li><li>- Consider using sonication to aid dissolution.<a href="#">[4]</a></li></ul>
Presence of other solutes: High concentrations of salts, proteins, or other macromolecules in the complex medium can reduce the amount of free water available to dissolve the trehalose.	<ul style="list-style-type: none"><li>- Add the D(+)-Trehalose dihydrate to the aqueous component of your medium first, before adding other solutes like salts and proteins.</li><li>- If possible, slightly dilute the complex medium to increase the relative amount of solvent.</li></ul>
Low temperature: Attempting to dissolve trehalose at a low temperature (e.g., 4°C) will significantly reduce its solubility.	<ul style="list-style-type: none"><li>- Prepare the solution at room temperature or slightly warmer before cooling it down for storage or experimental use.</li></ul>
Slow dissolution rate: Even if the concentration is below the solubility limit, the dissolution process can be slow.	<ul style="list-style-type: none"><li>- Increase the surface area of the solute by using a fine powder form of D(+)-Trehalose dihydrate.</li><li>- Use continuous and gentle agitation (e.g., a magnetic stirrer) to facilitate dissolution.</li></ul>

## Issue 2: A precipitate forms in my trehalose-containing complex medium after preparation or during storage.

Possible Cause	Troubleshooting Step
Supersaturation and crystallization: The solution was prepared at a higher temperature and then cooled, leading to supersaturation and subsequent crystallization of the trehalose.	<ul style="list-style-type: none"><li>- Store the solution at the temperature at which it was prepared, if experimentally feasible.</li><li>- If the solution must be stored at a lower temperature, prepare it at a concentration known to be stable at that temperature.</li><li>- Briefly warming the solution may redissolve the precipitate, but be aware that it may re-form upon cooling.</li></ul>
Interaction with other components: A component added after the trehalose may have caused it to precipitate.	<ul style="list-style-type: none"><li>- Review the order of addition of your media components. Try adding the trehalose at a different stage of the preparation.</li><li>- Perform a small-scale test to identify which component is causing the precipitation.</li></ul>
Phase separation: In very complex mixtures, especially with high concentrations of other solutes, trehalose can sometimes phase separate.	<ul style="list-style-type: none"><li>- This is a complex phenomenon. Consider consulting literature specific to your formulation or reducing the concentration of one or more components.</li></ul>

## Quantitative Data on Solubility

Solvent	Temperature	Solubility	Molar Concentration (approx.)
Water	20°C	68.9 g / 100 g water	1.82 M
Water	Not Specified	50 mg/mL	0.13 M
Water	Not Specified	100 mg/mL	0.26 M
Water	Not Specified	150 mg/mL (with sonication)	0.40 M
PBS (pH 7.2)	Not Specified	50 mg/mL	0.13 M
DMSO	Not Specified	75 mg/mL	0.20 M

Note: The solubility in complex media like DMEM/F-12 will generally be lower than in pure water and is highly dependent on the specific formulation of the medium and the presence of supplements like serum.

## Experimental Protocols

### Protocol for Preparing a High-Concentration (1M) D(+) - Trehalose Dihydrate Stock Solution in Water

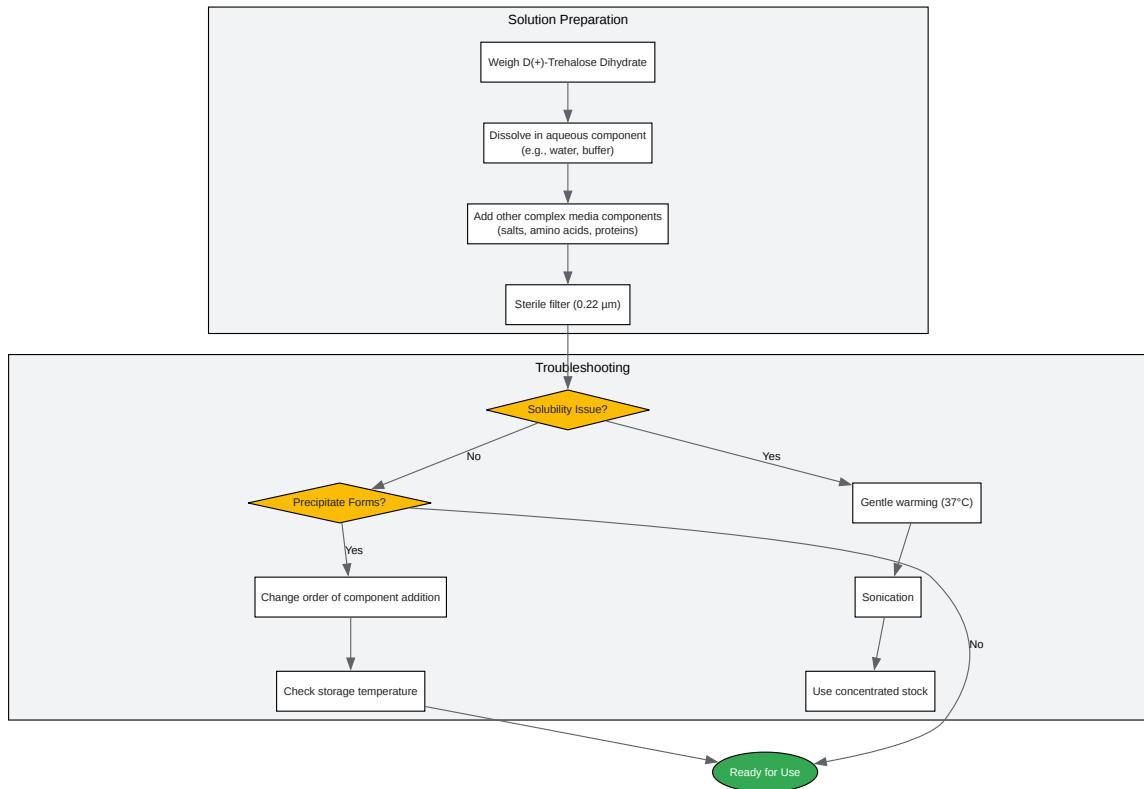
#### Materials:

- **D(+) -Trehalose Dihydrate** (MW: 378.33 g/mol )
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile magnetic stir bar and stir plate
- Sterile graduated cylinder or volumetric flask
- Sterile 0.22  $\mu$ m filter unit

#### Procedure:

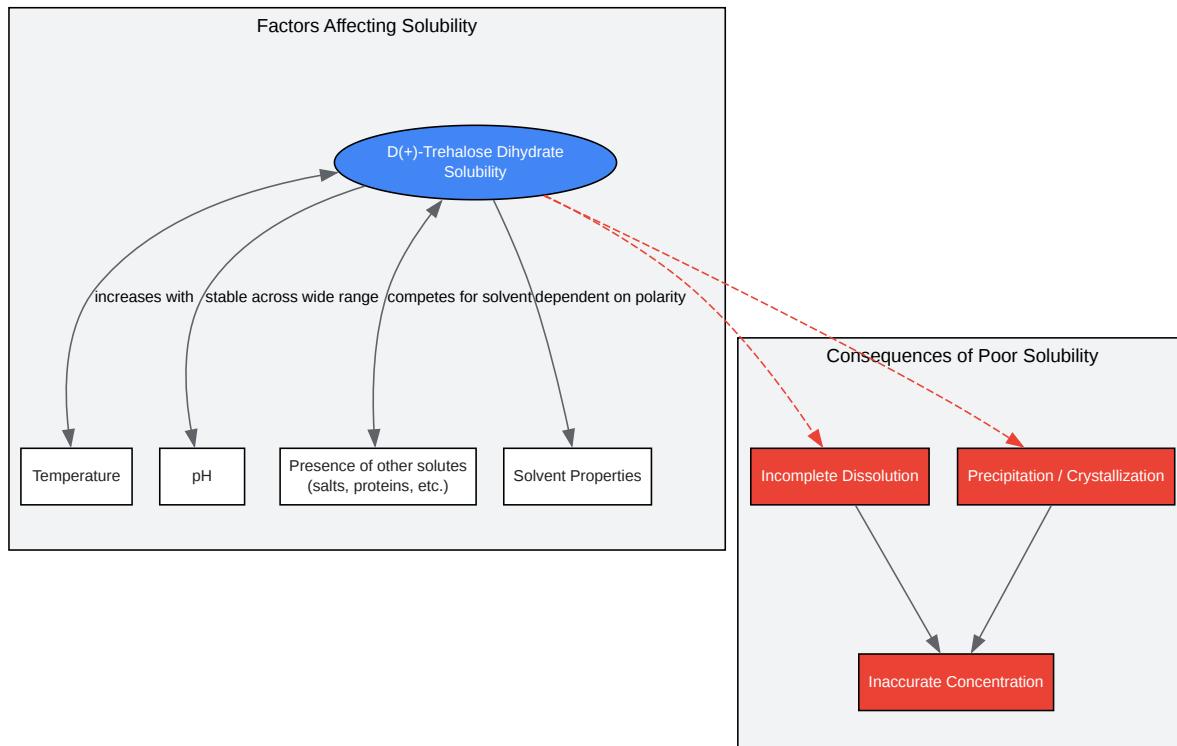
- Weigh out 37.83 g of **D(+) -Trehalose Dihydrate** for every 100 mL of final solution volume.
- In a sterile container, add approximately 80% of the final volume of high-purity water.
- Place the sterile magnetic stir bar in the container and place it on a stir plate.
- Slowly add the weighed **D(+) -Trehalose Dihydrate** to the water while stirring.
- Continue stirring until the trehalose is completely dissolved. Gentle warming (up to 37°C) can be applied to expedite dissolution.
- Once dissolved, bring the solution to the final volume with high-purity water.
- Sterilize the solution by passing it through a 0.22  $\mu$ m filter into a sterile storage container.
- Store the solution at room temperature or as required for your experiment.

# Visualizations



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Caption: Experimental workflow for preparing and troubleshooting **D(+)-Trehalose dihydrate** solutions in complex media.



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Caption: Logical relationships illustrating factors that influence **D(+)-Trehalose dihydrate** solubility and the consequences of solubility issues.

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## References

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